

L-beta-Homoalanine Hydrochloride: A Technical Overview for Researchers

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Compound of Interest

Compound Name: *L-beta-Homoalanine hydrochloride*

Cat. No.: *B555407*

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This technical guide provides an in-depth overview of the chemical and physical properties, experimental protocols, and key applications of **L-beta-Homoalanine hydrochloride**. The information is intended for researchers, scientists, and professionals involved in drug development and peptide synthesis.

Core Chemical and Physical Properties

L-beta-Homoalanine hydrochloride is an amino acid derivative recognized for its utility in enhancing the stability and bioactivity of peptides.^[1] Its structural characteristics make it a valuable building block in the development of novel therapeutic agents. The fundamental properties of this compound are summarized below.

Property	Value	Reference
CAS Number	58610-41-6	[1]
Molecular Formula	C ₄ H ₉ NO ₂ ·HCl	[1]
Molecular Weight	139.58 g/mol	[1]
Appearance	White to off-white powder	[1][2]
Purity	≥ 98% (NMR)	[1]
Optical Rotation	[α] _D ²⁵ = +22 ± 2° (C=1 in H ₂ O)	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[2][3]
Storage Temperature	0-8°C or Inert atmosphere, Room Temperature	[1][2]
IUPAC Name	(3S)-3-aminobutanoic acid hydrochloride	
Synonyms	L-β-HomoAla-OH·HCl, (S)-3-Aminobutyric acid hydrochloride	[1]

Experimental Protocols

Synthesis of L-beta-Homoalanine Hydrochloride

A reported method for the synthesis of **L-beta-Homoalanine hydrochloride** involves the reaction of ethyl crotonate and benzylamine.[4]

Materials:

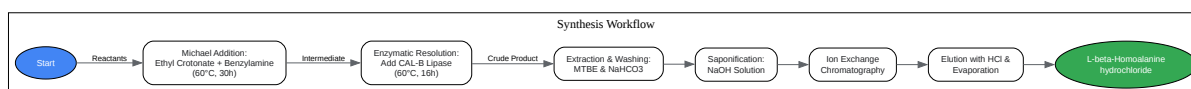
- Ethyl crotonate
- Benzylamine

- Lipase from *Candida antarctica* B (CAL-B), immobilized
- Methyl tert-butyl ether (MTBE)
- Saturated Sodium Bicarbonate (NaHCO_3) aqueous solution
- Sodium Hydroxide (NaOH) solution (1 M and 0.1 M)
- Ion exchange resin (Merck-III)
- Hydrochloric acid (HCl) aqueous solution (1 M)
- Diethylamine
- Ethyl acetate
- 2-propanol

Procedure:

- In a 5 mL round-bottom flask, combine ethyl crotonate (20 mmol, 2.28 g) and benzylamine (44 mmol, 481 mL).
- Heat the mixture at 60°C and stir for 30 hours. The progress of this Michael addition reaction can be monitored by ^1H -NMR spectroscopy.[\[4\]](#)
- Add immobilized CAL-B lipase (100 mg) to the reaction mixture.
- Continue stirring at 60°C for an additional 16 hours. Monitor the reaction's completion via ^1H -NMR spectroscopy.[\[4\]](#)
- Filter the mixture to separate the immobilized enzyme.
- Wash the reaction mixture with MTBE (20 mL).
- Wash the resulting organic solution three times with a saturated aqueous solution of NaHCO_3 (1 mL).
- Add a 1 M NaOH solution (14.4 mL) to the organic layer.

- Stir the mixture at room temperature for 16 hours. Monitor the reaction's progress using thin-layer chromatography (TLC) with a mobile phase of ethyl acetate:2-propanol (95:5 v/v) with 0.1% diethylamine.[4]
- Separate the aqueous layer. Extract the organic phase three times with a 0.1 M NaOH aqueous solution (1 mL).
- Add ion exchange resin (14.4 g) to the combined aqueous layers and stir for one hour.
- Wash the mixture with water (40 mL).
- Elute the final product with a 1 M HCl aqueous solution (70 mL).
- Evaporate the hydrochloric acid solution under reduced pressure at 60°C to obtain **L-beta-Homoalanine hydrochloride**. [4]



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Synthesis workflow for **L-beta-Homoalanine hydrochloride**.

Analytical Protocol: HPLC with Pre-column Derivatization

Amino acids like L-beta-Homoalanine are often analyzed by reverse-phase HPLC following a derivatization step to enhance detection.[5][6] A common method involves derivatization with 9-fluorenylmethoxycarbonyl chloride (FMOC-Cl).

Materials:

- **L-beta-Homoalanine hydrochloride** standard or sample

- Sodium borate buffer (0.4 M, pH 8.5)
- Fmoc-Cl solution (4.0 mg/mL in a suitable organic solvent like acetone)
- HPLC system with a fluorescence detector
- Reversed-phase C18 column

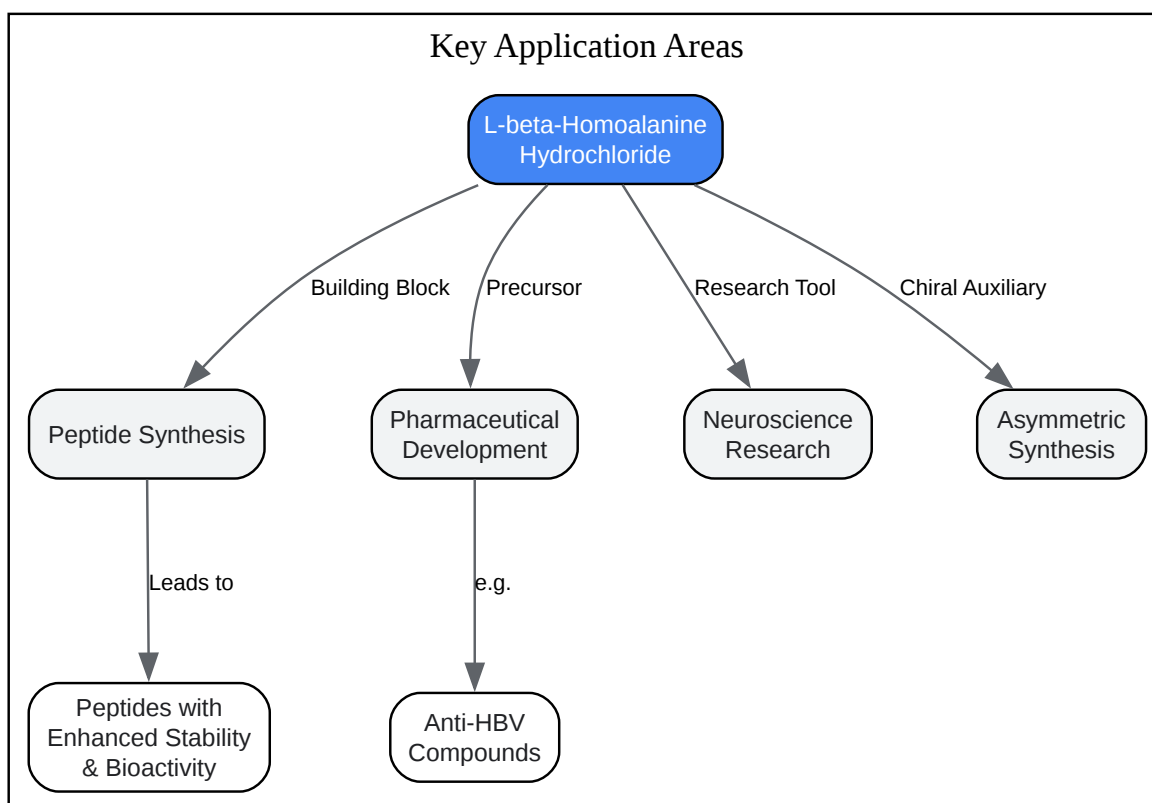
Procedure:

- Prepare a standard or sample solution of **L-beta-Homoalanine hydrochloride**.
- In a vial, mix 100 µL of the standard or sample solution with 500 µL of 0.4 M sodium borate buffer (pH 8.5).^[6]
- Add 500 µL of the Fmoc-Cl solution.^[6]
- Allow the reaction to proceed at room temperature for a set time (e.g., 20 minutes) to form the Fmoc-amino acid derivative.^[5]
- Transfer the derivatized sample to an HPLC autosampler vial for analysis.^[6]
- Inject the sample into the HPLC system.
- Separate the components using a suitable gradient elution on a reversed-phase C18 column.
- Detect the Fmoc-derivatized L-beta-Homoalanine using a fluorescence detector.
- Quantify the amount of L-beta-Homoalanine by comparing the peak area to that of a known standard.

Applications and Biological Significance

L-beta-Homoalanine hydrochloride is a versatile compound with applications primarily in pharmaceutical development and biochemical research.^[1]

- **Peptide Synthesis:** It serves as a crucial building block in synthesizing peptides with enhanced stability and biological activity.[1] Its unique structure can be leveraged to improve the pharmacokinetic properties of therapeutic peptides.[1]
- **Pharmaceutical Development:** This compound has been identified as a potential component in the preparation of drugs for treating Hepatitis B Virus (HBV) infection.[4]
- **Neuroscience Research:** It is utilized in studies related to neurotransmitter function and neuronal signaling.[1]
- **Chiral Auxiliary:** It is also explored for its use as a chiral auxiliary in asymmetric synthesis.[1]



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Applications of **L-beta-Homoalanine hydrochloride**.

Safety Information

L-beta-Homoalanine hydrochloride is associated with the following hazard statements: H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), and H335 (May cause respiratory irritation). Appropriate personal protective equipment should be used when handling this compound.

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